

Data Presentation: Physical and Mechanical Properties

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Compound of Interest

Compound Name: Variolink

Cat. No.: B1169904

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The following tables summarize the key quantitative data available for **Variolink N**. These properties are crucial for predicting the clinical performance and long-term success of dental restorations cemented with this material.

Table 1: Core Physical and Mechanical Properties

Property	Value	Test Standard/Condition
Flexural Strength	110 MPa	Not Specified
Film Thickness	15 µm	ISO 4049
Radiopacity	450 % Al	Not Specified
Water Solubility	1.0 µg/mm ³	ISO 4049
Degree of Conversion (Dual-Cure)	44.55 ± 4.33 %	FTIR Spectroscopy
Vickers Micro-hardness (VHN)	33.70 ± 0.78	Cured through 1mm ceramic disc

Table 2: Bond Strength and Toughness

Property	Value	Substrate / Condition
Shear Bond Strength (SBS)	14.19 ± 0.76 MPa	Human Dentin
Microshear Bond Strength (μSBS)	27.10 ± 0.92 MPa	Lithium Disilicate Ceramic (24 hours)
Microshear Bond Strength (μSBS)	20.62 ± 1.25 MPa	Lithium Disilicate Ceramic (After 1-year thermocycling)
Diametrical Tensile Strength	270.16 N	Not Specified
Fracture Strength of Assembly	2206.73 - 2879.53 N	Ceramic inlays cemented to teeth

Experimental Protocols

The data presented above are derived from various in-vitro studies, each with specific methodologies. Understanding these protocols is essential for the critical evaluation and comparison of results.

Flexural Strength

While a specific value of 110 MPa is reported, the detailed experimental protocol for this exact figure is not consistently available in the provided literature.^[5] However, related studies on restorative complexes provide insight into strength assessment.

- Biaxial Flexural Strength of a Restorative Assembly:
 - Objective: To evaluate the influence of surface treatment and aging on the biaxial flexural strength of ceramic materials cemented to a dentin analogue using **Variolink N**.^{[6][7][8]}
 - Sample Preparation: A tri-layer assembly was created to mimic a clinical restoration, consisting of a dentin analogue, a layer of **Variolink N** cement, and a ceramic disc (e.g., lithium disilicate).^{[6][7][8]}
 - Testing: Samples were submitted to a biaxial flexural strength assay using a universal testing machine. The load to fracture was recorded.^{[6][7][8]}

- Data Analysis: The flexural strength (in MPa) was calculated using the finite element method, considering the thickness of each layer, material properties, and the fracture load. Statistical analysis was performed using three-way ANOVA and Tukey's test.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Shear Bond Strength (SBS)

- Objective: To evaluate and compare the shear bond strength of different resin cements to human dentin.[\[9\]](#)
- Sample Preparation: Forty-five human molar teeth were sectioned to expose flat dentin surfaces. Lithium disilicate ceramic discs were prepared. The dentin surfaces were etched with 37% phosphoric acid, and a bonding agent was applied and light-cured.[\[9\]](#)
- Procedure: **Variolink** N was applied to the ceramic disc, which was then seated on the prepared dentin surface. Excess cement was removed, and the specimen was light-cured. Bonded specimens were stored before testing.[\[9\]](#)
- Testing: A universal testing machine was used to apply a shear force to the ceramic disc at a crosshead speed of 1 mm/min until failure.[\[10\]](#)
- Data Analysis: The force at failure was recorded and converted to MPa. Data were analyzed using one-way ANOVA and post hoc Bonferroni tests.[\[9\]](#)

Vickers Micro-hardness (MH)

- Objective: To evaluate the depth of cure of resin cements when light-cured through a ceramic restoration.[\[11\]](#)
- Sample Preparation: Ten discs (1mm height x 2mm diameter) of **Variolink** N were prepared.[\[11\]](#)
- Procedure: A 1mm thick ceramic disc was placed over the cement sample to simulate a clinical scenario. The cement was then light-cured for 40 seconds. For aging simulation, some samples were subjected to thermocycling.[\[11\]](#)
- Testing: A Vickers micro-hardness tester was used to create indentations on the surface of the cement discs using a 100-gram load for 15 seconds. Three indentations were made on each specimen.[\[11\]](#)

- Data Analysis: The average Vickers micro-hardness (VHN) was calculated. Data were assessed using two-way ANOVA and multiple comparison tests.[\[11\]](#)

Degree of Conversion (DC)

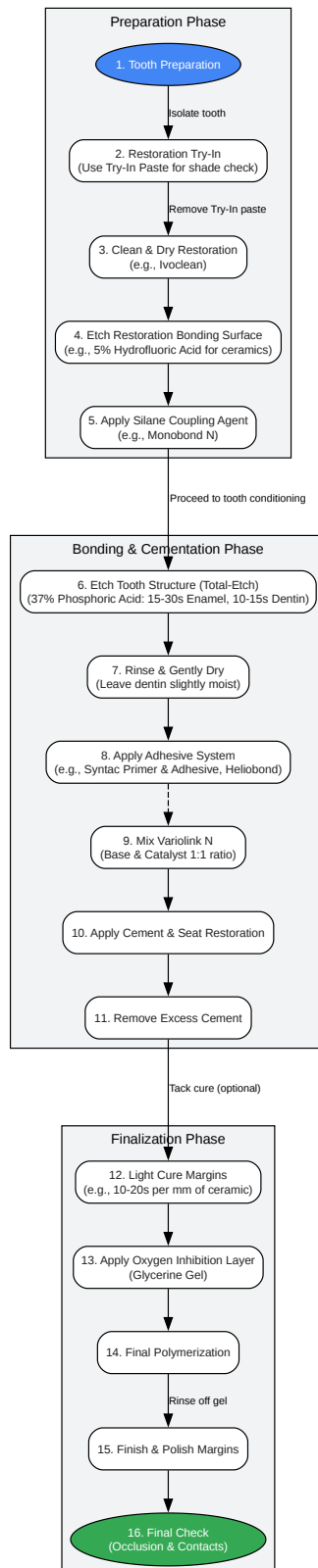
- Objective: To evaluate the degree of monomer-to-polymer conversion of resin cements.[\[11\]](#)
- Sample Preparation: Disc-shaped cement samples were prepared as described for the micro-hardness test.[\[11\]](#)
- Testing: Fourier Transform Infrared (FTIR) spectroscopy with an Attenuated Total Reflectance (ATR) accessory was used. The ATR spectra of the uncured resin were first collected. After light-curing through a ceramic disc, the spectra of the cured samples were collected.[\[11\]](#)
- Data Analysis: The degree of conversion was calculated by estimating the changes in the peak height ratio of the absorbance intensities of the aliphatic C=C peak (at 1638 cm^{-1}) and an internal standard peak of the aromatic C=C (at 1608 cm^{-1}) during polymerization.[\[11\]](#)

Water Sorption and Solubility

- Objective: To determine the amount of water absorbed and the amount of material leached out in water over time.[\[12\]](#)[\[13\]](#)
- Sample Preparation: Disc-shaped specimens of cured cement were prepared.
- Procedure: Specimens were stored in a desiccator and weighed daily until a constant mass was achieved. They were then immersed in distilled water at 37°C for a specified period (e.g., 24 hours). After immersion, the specimens were removed, blotted dry, and weighed.[\[12\]](#)[\[13\]](#)
- Testing & Data Analysis: Water sorption and solubility are calculated based on the mass changes according to the ISO 4049 standard for polymer-based restorative materials. Statistical analysis often involves two-way ANOVA.[\[12\]](#)[\[13\]](#)

Mandatory Visualization

The successful clinical application of **Variolink** N relies on a meticulous and sequential protocol. The following diagram outlines the standard workflow for the adhesive cementation of an indirect restoration using the total-etch technique.



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Caption: Adhesive Cementation Workflow for **Variolink N**.

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